

# An In-depth Technical Guide to Diphenyl Disulfide

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## Compound of Interest

Compound Name: Diphenyl disulfide

Cat. No.: B046162

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## Core Summary

This technical guide provides a comprehensive overview of **diphenyl disulfide**, a pivotal organosulfur compound with significant applications in organic synthesis and as a pharmaceutical intermediate. This document details its chemical structure, physicochemical properties, synthesis and purification protocols, key chemical reactions, and toxicological profile. A central focus is placed on its potential interactions with biological signaling pathways, offering insights for its application in drug discovery and development.

## Chemical Identity and Structure

**Diphenyl disulfide**, systematically named (phenyldisulfanyl)benzene, is an organic compound with the chemical formula  $(C_6H_5S)_2$  or  $Ph_2S_2$ .<sup>[1][2]</sup> Its Chemical Abstracts Service (CAS) Registry Number is 882-33-7.<sup>[3]</sup>

The molecule consists of two phenyl groups linked by a disulfide bond (-S-S-). The C-S-S-C core of **diphenyl disulfide** is non-planar, exhibiting a dihedral angle of approximately 85°. The sulfur-sulfur bond has a length of about 2.03 Å.<sup>[1]</sup> This distinct three-dimensional structure influences its reactivity and interactions with other molecules.

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **diphenyl disulfide** is presented below for easy reference.

**Table 1: Physicochemical Properties of Diphenyl disulfide**

| Property          | Value                                                                                                       | Reference(s) |
|-------------------|-------------------------------------------------------------------------------------------------------------|--------------|
| Molecular Formula | C <sub>12</sub> H <sub>10</sub> S <sub>2</sub>                                                              | [3]          |
| Molecular Weight  | 218.34 g/mol                                                                                                | [2]          |
| Appearance        | Colorless to white/light yellow crystalline solid                                                           | [1][4]       |
| Melting Point     | 58-62 °C                                                                                                    | [1][2]       |
| Boiling Point     | 191-192 °C at 15 mmHg                                                                                       | [2]          |
| Solubility        | Insoluble in water; Soluble in diethyl ether, benzene, carbon disulfide, tetrahydrofuran (THF), and xylene. | [1][2]       |
| Density           | ~1.2 g/cm <sup>3</sup>                                                                                      | [5]          |
| LogP              | 4.41                                                                                                        | [5]          |

**Table 2: Spectroscopic Data of Diphenyl Disulfide**

| Spectroscopic Technique                   | Key Data and Observations                                                                                         | Reference(s) |
|-------------------------------------------|-------------------------------------------------------------------------------------------------------------------|--------------|
| $^1\text{H}$ NMR (in $\text{CDCl}_3$ )    | Signals typically observed in the aromatic region ( $\delta$ 7.24–7.54 ppm).                                      | [6][7]       |
| $^{13}\text{C}$ NMR (in $\text{CDCl}_3$ ) | Aromatic carbon signals appear at approximately $\delta$ 127.2, 127.5, 129.1, and 137.0 ppm.                      | [6]          |
| Infrared (IR) Spectroscopy                | Characteristic peaks for C-H stretching of the aromatic ring, C=C stretching within the ring, and C-S vibrations. | [8][9][10]   |
| Mass Spectrometry (MS)                    | The molecular ion peak $[\text{M}]^+$ is observed at $m/z$ 218.                                                   | [3][6][11]   |

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **diphenyl disulfide** are crucial for researchers. The following protocols are based on established laboratory procedures.

### Synthesis of Diphenyl Disulfide via Oxidation of Thiophenol

This protocol describes a common and efficient method for preparing **diphenyl disulfide**.

Materials:

- Thiophenol (10.25 mL, 0.1 mol)
- Trifluoroethanol (50 mL)
- 30% Aqueous hydrogen peroxide (12.5 mL, 0.11 mol)
- Ice bath

- Magnetic stirrer and stir bar
- 100-mL round-bottomed flask
- Addition funnel
- Büchner funnel and filter paper
- Vacuum source

#### Procedure:

- In a 100-mL round-bottomed flask equipped with a magnetic stirrer, combine thiophenol (10.25 mL) and trifluoroethanol (50 mL).[\[12\]](#)
- Cool the mixture in an ice bath with continuous stirring.[\[12\]](#)
- Add 30% aqueous hydrogen peroxide (12.5 mL) dropwise to the cooled mixture over a period of 15 minutes using an addition funnel.[\[12\]](#)
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 24 hours.[\[12\]](#)
- **Diphenyl disulfide** will precipitate out of the solution as it is sparingly soluble in trifluoroethanol.[\[12\]](#)
- Collect the solid product by vacuum filtration using a Büchner funnel.[\[12\]](#)
- Dry the collected solid under vacuum to obtain **diphenyl disulfide**. The expected yield is approximately 10.6 g (97%).[\[12\]](#)

## Purification by Recrystallization

To obtain high-purity **diphenyl disulfide**, recrystallization is a standard and effective technique.

#### Materials:

- Crude **diphenyl disulfide**

- Methanol (or another suitable solvent like diethyl ether or a hexane/ethanol mixture)
- Erlenmeyer flasks
- Heating source (e.g., hot plate)
- Ice bath
- Filtration apparatus (Büchner funnel)

Procedure:

- Dissolve the crude **diphenyl disulfide** in a minimum amount of hot methanol in an Erlenmeyer flask.[\[13\]](#)[\[14\]](#)
- Once fully dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature.
- As the solution cools, pure crystals of **diphenyl disulfide** will form.[\[13\]](#)
- To maximize crystal formation, place the flask in an ice bath for a period of time.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold methanol to remove any remaining impurities.
- Dry the crystals thoroughly. The purity can be assessed by melting point determination.[\[14\]](#)

## Chemical Reactions and Applications in Synthesis

**Diphenyl disulfide** is a versatile reagent in organic synthesis, primarily serving as a source of the phenylthio (PhS) group.[\[1\]](#)[\[15\]](#)

### Reduction

**Diphenyl disulfide** can be readily reduced to form two equivalents of a metal thiophenolate. This reaction is characteristic of disulfides.[\[1\]](#)

Reaction:  $\text{Ph}_2\text{S}_2 + 2 \text{ M} \rightarrow 2 \text{ MPhS}$  (where M = Li, Na, K)

Hydride reagents such as sodium borohydride can also be used as the reductant. The resulting phenylthiolate salts are potent nucleophiles used to introduce the phenylthio group.<sup>[1]</sup>

## Halogenation

Reaction with halogens like chlorine results in the cleavage of the disulfide bond to yield phenylsulfenyl chloride (PhSCl). This reactive intermediate is typically generated and used in situ.<sup>[1]</sup>

## Source of Phenylthio Substituents

A primary application of **diphenyl disulfide** is in the  $\alpha$ -phenylsulfenylation of carbonyl compounds via their enolates. This is a key step in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

Typical Reaction:  $\text{RC(O)CHLiR}' + \text{Ph}_2\text{S}_2 \rightarrow \text{RC(O)CH(SPh)R}' + \text{LiSPh}$

## Photocatalysis

Under UV irradiation, **diphenyl disulfide** can catalyze the cis-trans isomerization of alkenes.<sup>[1]</sup> It can also serve as a photocatalyst or a hydrogen atom transfer (HAT) catalyst in various photoreactions, where it is cleaved into thiyl radicals (PhS•).<sup>[16][17]</sup>

## Relevance in Drug Development and Biological Systems

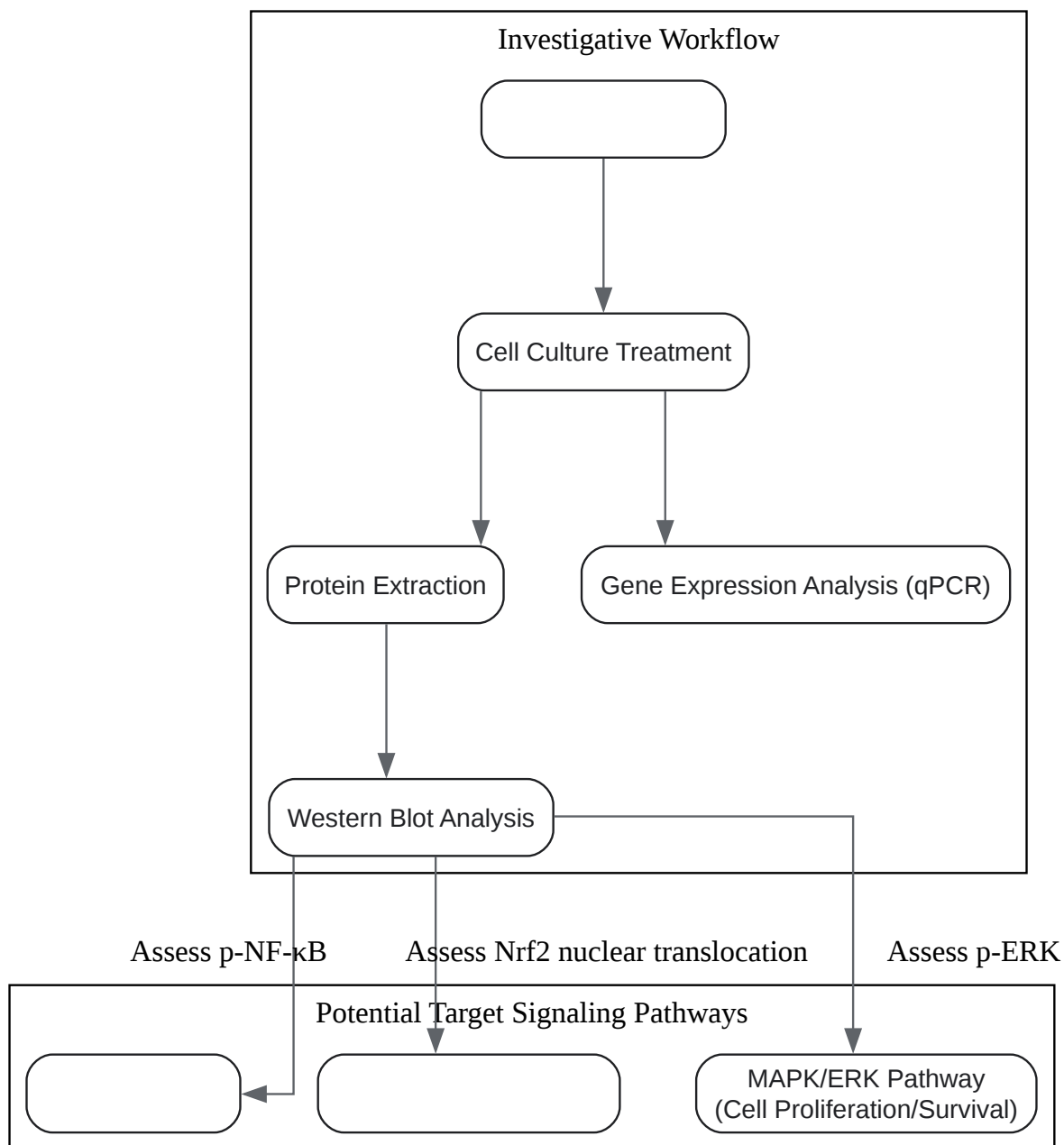
**Diphenyl disulfide** serves as an important intermediate in the synthesis of various pharmaceutical compounds.<sup>[2]</sup> Its ability to introduce the phenylthio moiety is crucial for building complex molecular architectures with desired biological activities.<sup>[2]</sup> While direct studies on the signaling pathways affected by **diphenyl disulfide** are emerging, research on analogous organosulfur compounds, such as diallyl disulfide from garlic, provides valuable insights into potential mechanisms of action.

## Potential Signaling Pathway Interactions

Compounds structurally related to **diphenyl disulfide** have been shown to modulate key signaling pathways involved in inflammation, oxidative stress, and cell survival. These include:

- NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Signaling: This pathway is a critical regulator of inflammatory responses. Diallyl disulfide has been shown to inhibit NF- $\kappa$ B signaling, suggesting a potential anti-inflammatory role.[\[18\]](#)
- Nrf2 (Nuclear factor erythroid 2-related factor 2) Pathway: Nrf2 is a master regulator of the antioxidant response. Activation of the Nrf2 pathway by organosulfur compounds can lead to the upregulation of protective enzymes.[\[18\]](#)[\[19\]](#)
- MAPK/ERK (Mitogen-activated protein kinase/Extracellular signal-regulated kinase) Pathway: This pathway is involved in cell proliferation, differentiation, and survival. Diallyl disulfide has been observed to modulate MAPK/ERK signaling.[\[18\]](#)[\[20\]](#)

The potential for **diphenyl disulfide** to interact with these pathways makes it an interesting scaffold for the development of novel therapeutic agents. The diagram below illustrates a hypothetical workflow for investigating the effects of **diphenyl disulfide** on these cellular signaling pathways.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenyl Disulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046162#diphenyl-disulfide-cas-number-and-structure]

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